Technical Analysis & Comparative NMR Profiling: 3-Iodo-4-methylaniline

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Compound of Interest	
Compound Name:	*3-Iodo-4-methylaniline*
CAS No.:	*35944-64-0*
Cat. No.:	*B1581167*

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Executive Summary & Structural Context

3-Iodo-4-methylaniline (CAS: 35944-64-0) is a tri-substituted benzene derivative characterized by an amino group at position 1, an iodine atom at position 3, and a methyl group at position 4.[1] Its structural verification is pivotal in drug development, particularly when used as a scaffold for Suzuki-Miyaura cross-coupling reactions where the integrity of the C-I bond is essential.[1]

The primary analytical challenge lies in distinguishing this compound from its regioisomer, 2-iodo-4-methylaniline, which often forms as a side product during direct iodination of p-toluidine.[1] This guide delineates the specific spectral fingerprints required to confirm the 3-iodo substitution pattern.

Experimental Protocol: Sample Preparation

To ensure high-resolution data and prevent signal broadening due to exchangeable protons, the following protocol is recommended:

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- Solvent Selection:DMSO-d_6 is preferred over $CDCl_3$ for polar anilines.[1] It reduces the exchange rate of the amine (-NH_2) protons, resulting in a sharper, distinct singlet or broad doublet rather than a washed-out hump.[1] However, $CDCl_3$ is acceptable and often used for standard QC; the data below reflects $CDCl_3$ for direct comparison with literature standards.
- Concentration: Prepare a solution of ~10-15 mg of sample in 0.6 mL of solvent.
- Reference: Tetramethylsilane (TMS) at 0.00 ppm.

1H NMR Analysis: Spectral Fingerprint

The 1H NMR spectrum of **3-iodo-4-methylaniline** exhibits a characteristic ABC spin system (or AMX depending on field strength) for the aromatic protons, distinct from the symmetric patterns of p-toluidine.[1]

Predicted Chemical Shifts & Assignments (400 MHz, $CDCl_3$)

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Proton Label	Position	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (, Hz)	Structural Environment
H-2	C2-H	7.12 - 7.15	Doublet (d)		Diagnostic Signal. Ortho to Iodine, Ortho to Amine.[1] Isolated by substituents.
H-5	C5-H	7.00 - 7.05	Doublet (d)		Ortho to Methyl.[1] Shows strong ortho coupling to H-6.[1]
H-6	C6-H	6.60 - 6.65	Doublet of Doublets (dd)		Ortho to Amine (shielded).[1] Coupled to both H-5 (ortho) and H-2 (meta).
-NH_2	Amine	3.50 - 3.70	Broad Singlet (br s)	N/A	Variable drift based on concentration /solvent.[1]
-CH_3	Methyl	2.30 - 2.35	Singlet (s)	N/A	Benzylic methyl group.[1]

Key Mechanistic Insights

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- The "Isolated" H-2 Proton: The proton at position 2 is the most critical identifier.[1] It sits between the amine and the iodine. The iodine atom exerts a deshielding heavy-atom effect, pushing this signal downfield relative to H-6.[1] However, it appears as a doublet with a small coupling constant (~2 Hz) due to meta-coupling with H-6.[1]

- Ortho-Coupling System (H-5/H-6): Protons 5 and 6 are adjacent.[1] H-6 is significantly shielded (shifted upfield to ~6.6 ppm) by the electron-donating amino group ortho to it.[1] H-5 is further downfield (~7.0 ppm) as it is meta to the amino group.[1]

13C NMR Analysis

The Carbon-13 spectrum provides definitive confirmation of the iodine position through the "Heavy Atom Effect."[1]

- C-3 (C-I): Carbon atoms attached directly to iodine typically appear significantly upfield, often between 90–100 ppm, due to the spin-orbit coupling shielding effect of the large iodine electron cloud.[1]

- C-1 (C-NH_2): The ipso-carbon attached to the amine is highly deshielded, typically appearing near 145–148 ppm.[1]

- C-4 (C-Me): Appears near 130–135 ppm.[1]

Comparative Performance: Distinguishing Isomers

The most common error in synthesis is misidentifying the product as 2-iodo-4-methylaniline.[1] The table below highlights the critical differences.

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Feature	3-Iodo-4-methylaniline **(Target)**	2-Iodo-4-methylaniline **(Isomer)**	Differentiation Logic
Isolated Proton	H-2 (Ortho to NH_2, Ortho to I)	H-3 (Meta to NH_2, Ortho to I)	Chemical Shift: H-3 in the 2-iodo isomer is meta to the shielding NH_2 group, making it significantly more deshielded (~7.5 ppm) than H-2 in the target (~7.1 ppm).[1]
Coupling Pattern	H-2 is a meta-doublet (Hz).[1]	H-3 is a meta-doublet (Hz).[1]	Shift Position is Key: While multiplicities are similar, the shift difference is >0.3 ppm.
H-6 Signal	dd (Ortho to NH_2, Meta to Me)	d (Ortho to NH_2, Meta to Me)	H-6 in the target couples to H-5 (ortho) and H-2 (meta). In the 2-iodo isomer, H-6 couples to H-5 (ortho) but H-4 is substituted, so meta coupling is to H-? (H-4 is Me).[1]

Experimental Data Validation (2-Iodo Isomer Reference)

For the 2-iodo-4-methylaniline isomer, literature reports:

- H-3: δ 7.48 (dd, J=1.8 Hz) — Significantly downfield.[1]
- H-5: δ 6.96 (dd, J=8.1 Hz).[1]
- H-6: δ 6.67 (d, J=8.1 Hz).[1]
- Reference: ChemicalBook Spectral Data [1].

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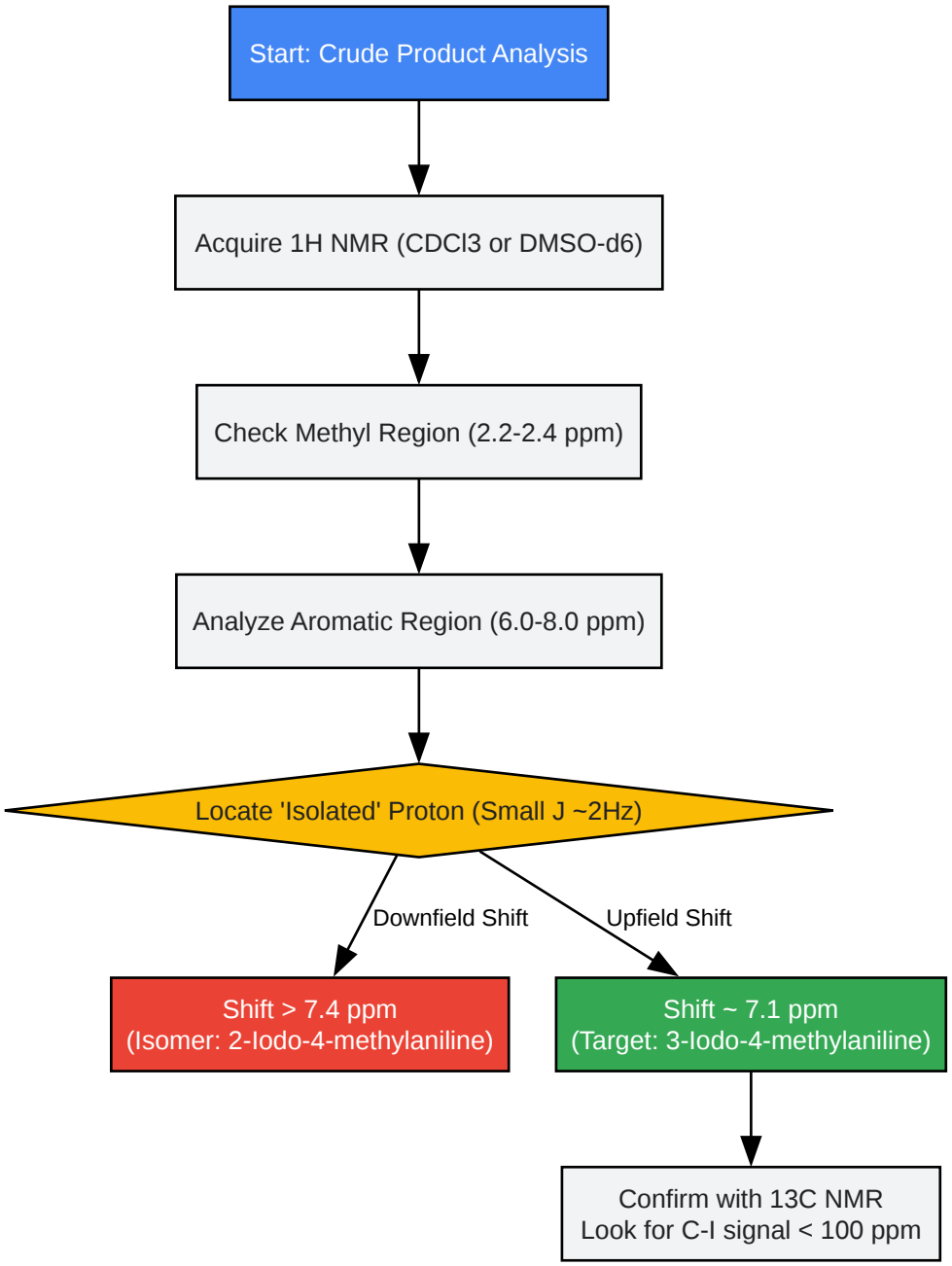
Conclusion: If your "isolated" doublet signal appears near 7.5 ppm, you have synthesized the wrong isomer (2-iodo).[1] If it appears near 7.1 ppm, you have the correct 3-iodo target.[1]

Structural Verification Workflow

The following decision tree illustrates the logic for validating the **3-iodo-4-methylaniline** structure using NMR data.



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Caption: Logic flow for distinguishing **3-iodo-4-methylaniline** from its 2-iodo regioisomer based on the chemical shift of the isolated aromatic proton.

References

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